

CAS number and IUPAC nomenclature for tellurous acid.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tellurous acid

Cat. No.: B167909

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An In-depth Technical Guide to Tellurous Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tellurous acid (H_2TeO_3) is an inorganic oxoacid of tellurium in the +4 oxidation state. While not as well-characterized as its selenium analog, selenous acid, **tellurous acid** and its conjugate base, the tellurite ion (TeO_3^{2-}), are of growing interest in various scientific fields, including materials science and biomedicine. This document provides a comprehensive overview of the chemical properties, synthesis, and known biological interactions of **tellurous acid**, tailored for a technical audience.

Chemical Identification and Properties

Tellurous acid is primarily known in aqueous solutions and is considered a metastable compound.^[1]

Identifier	Value	Reference
IUPAC Name	Tellurous acid	[1]
CAS Number	10049-23-7	[1]
Chemical Formula	H ₂ TeO ₃	[1]
Molecular Weight	177.616 g/mol	[1]
Appearance	Colorless crystals	[1]
Density	~ 3 g/cm ³	[1]
Boiling Point	Decomposes	[1]
Solubility in Water	Negligible	[1]
Acidity (pKa)	pKa ₁ = 2.48, pKa ₂ = 7.70	[1]

Experimental Protocols

Synthesis of Tellurous Acid

Tellurous acid can be prepared through several methods. Below are detailed protocols for two common laboratory-scale syntheses.

Method 1: Hydrolysis of Tellurium Dioxide

This method involves the reaction of tellurium dioxide with water. However, the equilibrium often favors the starting material due to the low solubility of TeO₂.

- Materials: Tellurium dioxide (TeO₂), deionized water.
- Procedure:
 - Suspend tellurium dioxide in deionized water.
 - The formation of **tellurous acid** is, in principle, achieved through hydrolysis.[1] It is important to note that this compound is not well characterized.[1]

Method 2: Acidification of a Tellurite Salt Solution

This is a more common and reliable method for generating **tellurous acid** in an aqueous solution.

- Materials: Potassium tellurite (K_2TeO_3) or Sodium tellurite (Na_2TeO_3), dilute nitric acid (HNO_3), phenolphthalein indicator, ice-water bath.
- Procedure:
 - Prepare a solution of potassium tellurite. This can be synthesized by dissolving elemental tellurium in dilute nitric acid, evaporating to dryness, and then dissolving the residue in a 10% potassium hydroxide (KOH) solution.
 - Add a drop of phenolphthalein to the potassium tellurite solution.
 - Cool the solution to $0^\circ C$ using an ice-water bath.
 - Slowly add dilute nitric acid dropwise from a burette while stirring, until the pink color of the indicator disappears.
 - A white, initially flaky, then microcrystalline precipitate of **tellurous acid** will form.
 - Filter the product and wash thoroughly with ice-cold water until the filtrate is free from nitrate and potassium ions.
 - The product should be stored under distilled water as it is unstable and readily loses water.

Quantitative Analysis

A volumetric method can be employed for the determination of tellurium content, which can be adapted for **tellurous acid** solutions.

- Principle: The tellurium in the +4 oxidation state is reduced to its elemental form, and the resulting colloidal suspension is titrated.
- Procedure Outline:

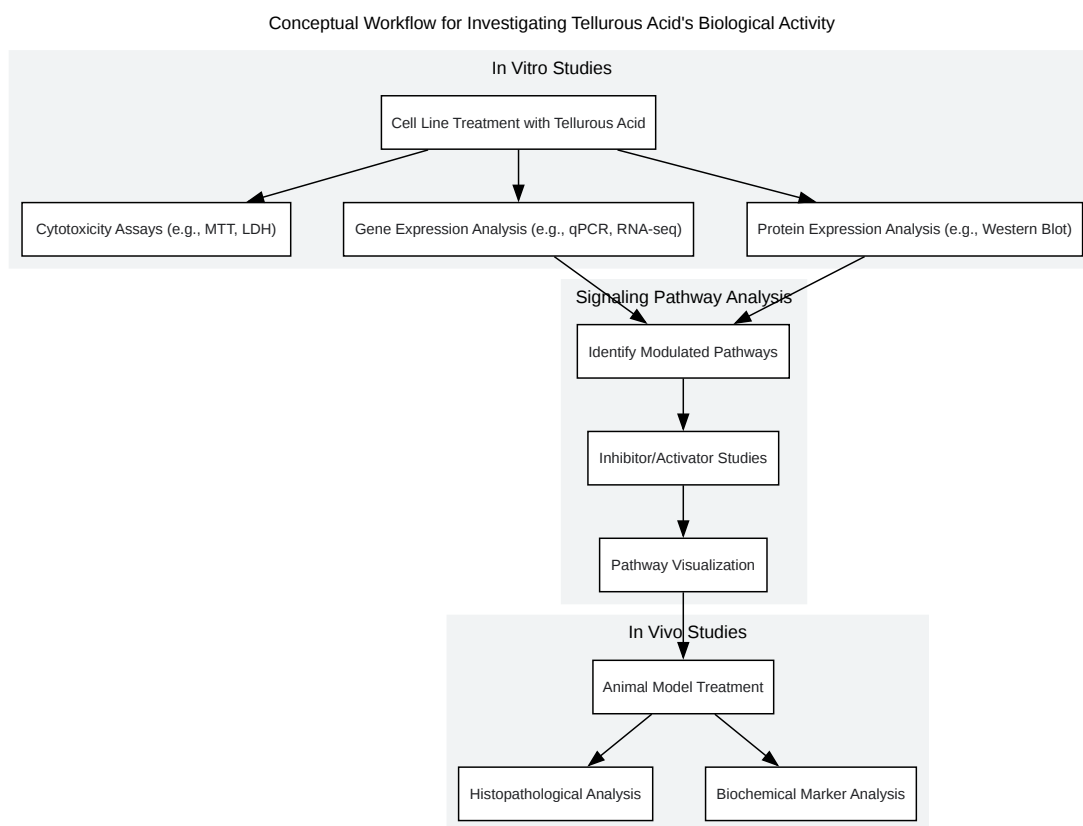
- A sample containing **tellurous acid** is treated with a suitable reducing agent to precipitate elemental tellurium.
- The colloidal suspension of elemental tellurium is then titrated with a standardized solution of an oxidizing agent, such as iodine or potassium dichromate.

Biological Activity and Signaling Pathways

Tellurium compounds, including tellurites, are known to exhibit significant biological activity, including antimicrobial and potential anticancer properties. The mechanism of action is often attributed to the interaction of tellurium with thiol groups in proteins, leading to enzyme inhibition and cellular dysfunction.

While specific signaling pathways for **tellurous acid** are not extensively detailed in the literature, research on related tellurium compounds, such as telluric acid, provides insights into potential mechanisms. For instance, telluric acid has been shown to modulate inflammatory responses through the TLR4, Nrf2, and PI3K/Akt signaling pathways in a model of endotoxemic kidney injury. It is plausible that **tellurous acid** could exert its biological effects through similar interactions with cellular signaling cascades.

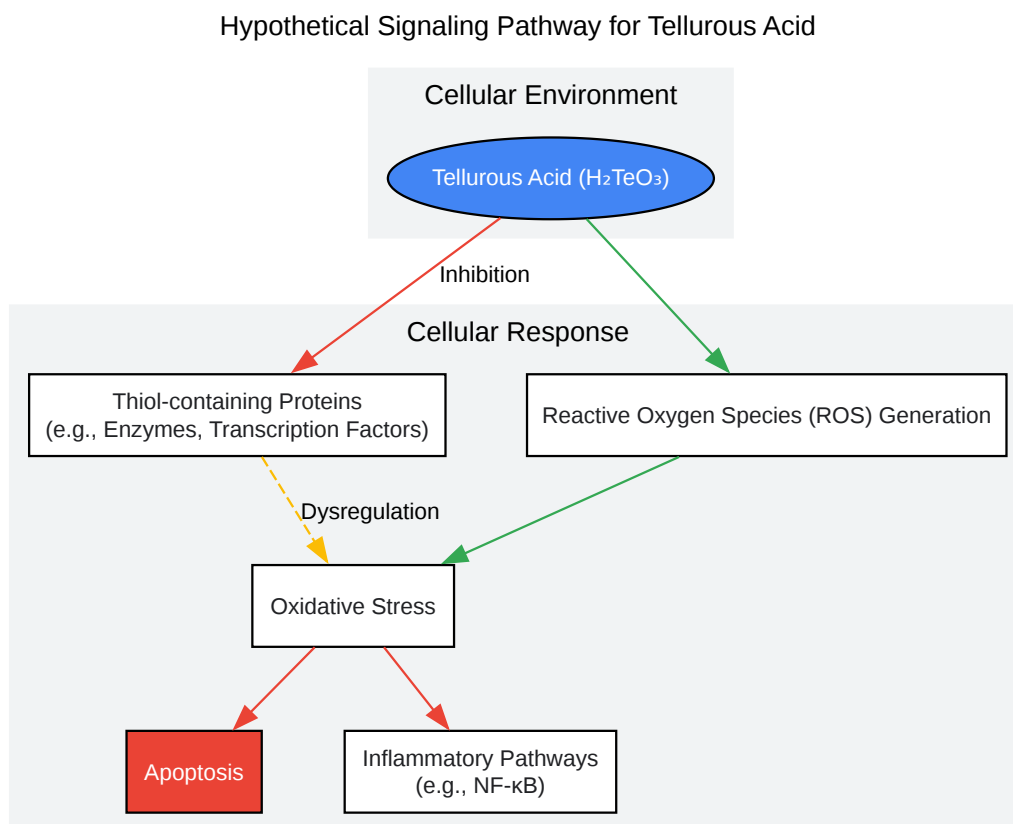
Below is a conceptual workflow for investigating the biological effects of **tellurous acid**, inspired by studies on related compounds.



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Caption: A conceptual workflow for studying the biological effects of **tellurous acid**.

Below is a hypothetical signaling pathway diagram illustrating the potential interaction of tellurium compounds with key cellular pathways, based on known interactions of tellurium compounds with thiol-containing proteins and signaling molecules.



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Caption: A hypothetical signaling pathway for **tellurous acid**'s cellular effects.

Conclusion

Tellurous acid, while less studied than other tellurium compounds, presents a promising area for research and development. Its unique chemical properties and the biological activity of the

tellurite ion suggest potential applications in medicine and materials science. Further investigation into its synthesis, characterization, and mechanisms of biological action is warranted to fully explore its potential. This guide provides a foundational resource for professionals engaging in such research.

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References

- 1. Tellurous acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [CAS number and IUPAC nomenclature for tellurous acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167909#cas-number-and-iupac-nomenclature-for-tellurous-acid]

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